

Safeguarding Your Research: A Comprehensive Guide to Handling N-Nitrosoglyphosate Sodium

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Compound of Interest

Compound Name: *N-Nitrosoglyphosate sodium*

Cat. No.: *B11931006*

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For Immediate Reference: Essential Safety and Handling Protocols for **N-Nitrosoglyphosate Sodium**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **N-Nitrosoglyphosate sodium**. The following procedural steps and operational plans are designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

Key Quantitative Data

Due to the limited availability of a comprehensive Safety Data Sheet (SDS) specifically for **N-Nitrosoglyphosate sodium**, the following table summarizes available data, primarily for the parent compound, N-Nitroso-glyphosate. It is imperative to handle the sodium salt with the same, if not greater, precautions.

Property	Value	Notes
Chemical Name	N-Nitroso-N-(phosphonomethyl)glycine sodium salt	N-Nitrosoglyphosate sodium is the nitrosamine degradation product and a synthetic impurity of the herbicide glyphosate. [1] [2] [3] [4] [5]
CAS Number	56516-71-3	This CAS number specifically identifies the sodium salt. The parent compound, N-Nitrosoglyphosate, has the CAS number 56516-72-4. [1] [6]
Molecular Formula	C ₃ H ₆ N ₂ O ₆ PNa	
Molecular Weight	220.05 g/mol	[6]
Physical State	Solid	
Storage Temperature	2 – 8 °C	Store in a dry, well-ventilated area. The compound is hygroscopic and should be kept under an inert gas.

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedures is mandatory to minimize risk and ensure a safe working environment.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when handling **N-Nitrosoglyphosate sodium**.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves for integrity before use.

- **Eye and Face Protection:** Use chemical safety goggles and a face shield to protect against splashes.
- **Respiratory Protection:** In cases of potential dust or aerosol generation, a NIOSH-approved respirator with an appropriate particulate filter is required. Ensure proper fit testing and training for respirator use.
- **Body Protection:** A lab coat or chemical-resistant apron must be worn. For larger quantities or increased risk of exposure, chemical-resistant coveralls are recommended.
- **Foot Protection:** Closed-toe shoes are mandatory. Chemical-resistant shoe covers should be used in areas with a higher risk of spills.

Engineering Controls

- **Ventilation:** All handling of **N-Nitrosoglyphosate sodium** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Eyewash and Safety Shower:** Ensure that a fully functional eyewash station and safety shower are readily accessible within the immediate work area.

Handling and Storage

- **Hygroscopic Nature:** N-Nitroso-glyphosate is hygroscopic. Store containers tightly closed in a dry and well-ventilated place, preferably under an inert atmosphere.
- **Incompatible Materials:** Keep away from strong oxidizing agents.
- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Emergency Procedures

Immediate and correct response to an emergency is critical.

Spill Response

- **Small Spills:**

- Evacuate the immediate area.
- Wearing appropriate PPE, cover the spill with an absorbent, inert material (e.g., sand or vermiculite).
- Carefully sweep or scoop the material into a labeled, sealable container for hazardous waste disposal.
- Clean the spill area with a suitable decontamination solution, followed by soap and water.
- Large Spills:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's emergency response team and Environmental Health and Safety (EHS) department immediately.
 - Prevent entry into the contaminated area until cleared by authorized personnel.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

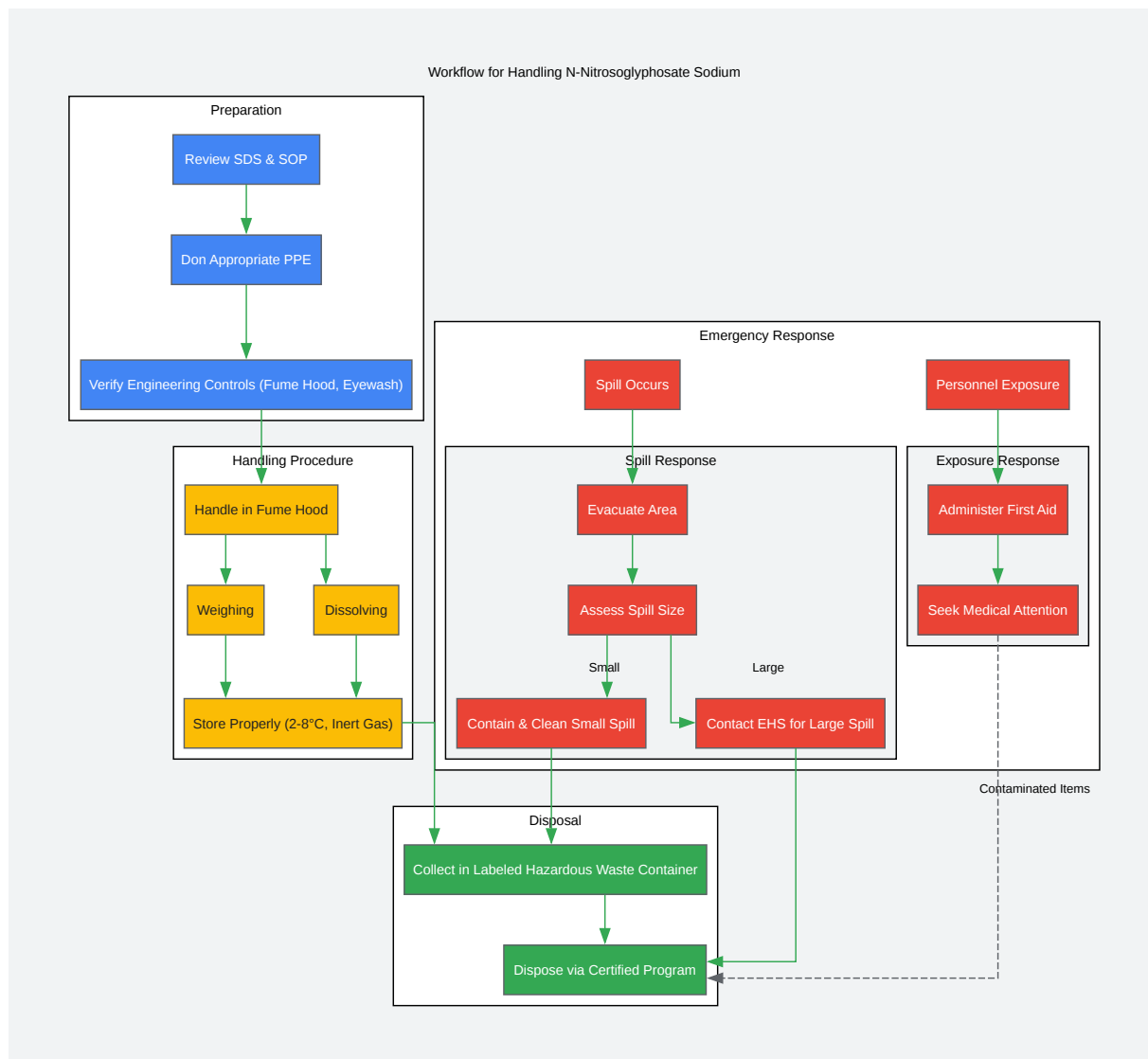
Disposal Plan

All waste containing **N-Nitrosoglyphosate sodium** must be treated as hazardous waste.

- Waste Collection:

- Collect all solid waste, including contaminated PPE and spill cleanup materials, in a designated, clearly labeled, and sealed hazardous waste container.
- Collect liquid waste in a compatible, labeled hazardous waste container. Do not mix with other waste streams unless explicitly approved by your institution's EHS department.
- Labeling:
 - Label all waste containers with "Hazardous Waste" and the full chemical name: "**N-Nitrosoglyphosate sodium**." Include the date of accumulation.
- Storage:
 - Store hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Disposal:
 - Arrange for the disposal of all **N-Nitrosoglyphosate sodium** waste through your institution's certified hazardous waste disposal program. Follow all local, state, and federal regulations.

Visual Workflow for Safe Handling and Emergency Response



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Caption: Logical workflow for the safe handling and emergency response procedures for **N-Nitrosoglyphosate sodium**.

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